

Demethyleneberberine Chloride: Application Notes and Protocols for Cancer Research

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Compound of Interest		
Compound Name:	Demethyleneberberine chloride	
Cat. No.:	B15620807	Get Quote

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Introduction

Demethyleneberberine chloride (DMB) is a derivative of berberine, a natural isoquinoline alkaloid. Emerging research has highlighted its potential as an anti-cancer agent, demonstrating inhibitory effects on the proliferation of various cancer cells, including non-small cell lung cancer (NSCLC) and colon cancer. This document provides detailed application notes and experimental protocols for the use of **Demethyleneberberine chloride** in cancer research, with a focus on its mechanisms of action involving key signaling pathways.

Mechanism of Action

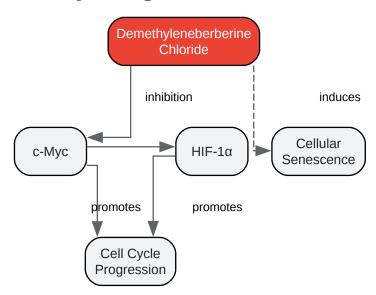
Demethyleneberberine chloride has been shown to exert its anti-cancer effects through the modulation of critical signaling pathways involved in cell proliferation, survival, and senescence. In non-small cell lung cancer, DMB has been reported to induce cell cycle arrest and cellular senescence by downregulating the c-Myc/HIF- 1α pathway.[1] In colon cancer, DMB promotes apoptosis and suppresses the epithelial-mesenchymal transition (EMT) by inhibiting the TGF- β /Smads signaling pathway.[2]

Data Presentation In Vitro Efficacy of Demethyleneberberine Chloride



Cell Line	Cancer Type	Assay	Concentration	Observed Effect
HCT-116	Colon Cancer	Apoptosis Assay	6, 12, 18 μΜ	Induction of apoptosis[2]
NSCLC cells	Non-Small Cell Lung Cancer	Cell Viability Assay (CCK8)	Not specified	Inhibition of cell viability[1]
NSCLC cells	Non-Small Cell Lung Cancer	Colony Formation Assay	Not specified	Inhibition of colony formation capacity[1]

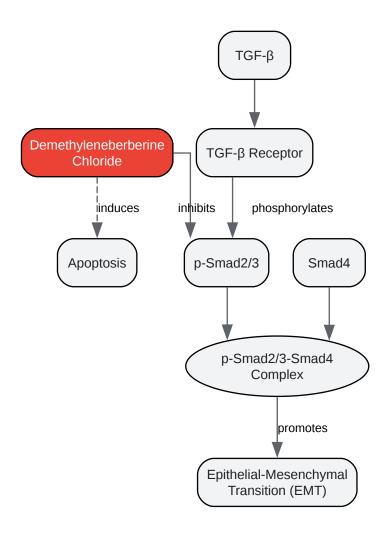
Signaling Pathway Diagrams



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DMB inhibits the c-Myc/HIF-1 α pathway in NSCLC.



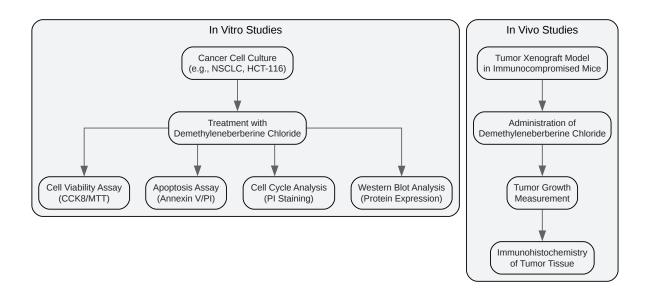


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DMB suppresses TGF-β/Smads induced EMT in colon cancer.

Experimental Workflow Diagram





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References

- 1. Demethyleneberberine induces cell cycle arrest and cellular senescence of NSCLC cells via c-Myc/HIF-1α pathway PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Demethyleneberberine promotes apoptosis and suppresses TGF-β/Smads induced EMT in the colon cancer cells HCT-116 - PubMed [pubmed.ncbi.nlm.nih.gov]
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